

# Synthesis and manufacturing of Disperse blue 102

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## Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B083065

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An In-Depth Technical Guide to the Synthesis and Manufacturing of **Disperse Blue 102**

For Researchers, Scientists, and Drug Development Professionals

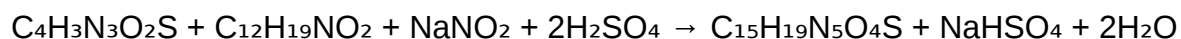
**Disperse Blue 102** is a monoazo dye recognized for its application in coloring synthetic fibers, particularly polyester. Its synthesis is a classic example of diazo coupling, a fundamental reaction in the production of a wide range of colorants. This guide provides a detailed overview of the synthesis pathway, manufacturing workflow, and key experimental protocols for **Disperse Blue 102**.

## Synthesis Pathway

The synthesis of **Disperse Blue 102** is a two-step process:

- **Diazotization of 5-Nitrothiazol-2-amine:** The primary aromatic amine, 5-Nitrothiazol-2-amine, is converted into a diazonium salt. This is achieved by treating the amine with nitrous acid ( $\text{HNO}_2$ ), which is typically generated in situ from sodium nitrite ( $\text{NaNO}_2$ ) and a strong acid, such as sulfuric acid or hydrochloric acid, at low temperatures.
- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling component, 1-(Ethyl(m-tolyl)amino)propane-1,2-diol. In this electrophilic aromatic substitution reaction, the diazonium salt acts as the electrophile and couples with the activated aromatic ring of the coupling component to form the final azo dye, **Disperse Blue 102**.<sup>[1][2]</sup>

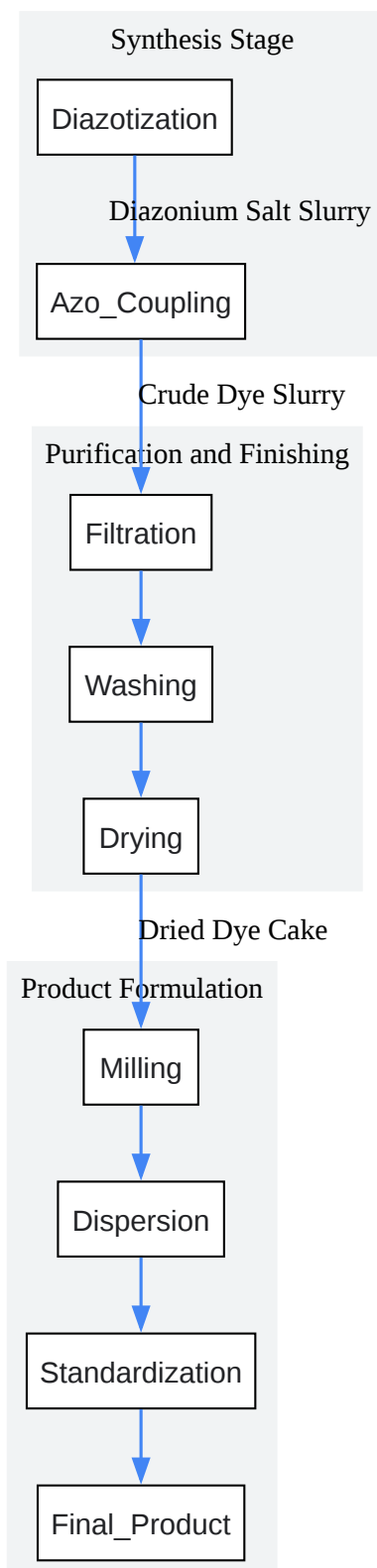
The overall chemical equation for the synthesis is as follows:



## Manufacturing Workflow

The industrial manufacturing process for **Disperse Blue 102** involves a series of unit operations designed to ensure efficient reaction, purification, and formulation of the final product.

## Diagram of Manufacturing Workflow



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Caption: Manufacturing workflow for **Disperse Blue 102**.

## Experimental Protocols

The following are detailed, illustrative methodologies for the key experiments in the synthesis of **Disperse Blue 102**. These protocols are based on general principles of azo dye synthesis.

### Diazotization of 5-Nitrothiazol-2-amine

Objective: To prepare the diazonium salt of 5-Nitrothiazol-2-amine.

Materials:

- 5-Nitrothiazol-2-amine
- Concentrated Sulfuric Acid (98%)
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Ice
- Deionized Water

Procedure:

- In a clean, dry reaction vessel equipped with a stirrer, thermometer, and addition funnel, carefully add 5-Nitrothiazol-2-amine to concentrated sulfuric acid while maintaining the temperature below  $30^\circ\text{C}$  with an ice bath. Stir until the amine is completely dissolved.
- Cool the resulting solution to  $0-5^\circ\text{C}$  using an ice-salt bath.
- Prepare a solution of sodium nitrite in deionized water.
- Slowly add the sodium nitrite solution to the sulfuric acid solution of the amine over a period of 1-2 hours, ensuring the temperature is maintained between  $0-5^\circ\text{C}$ .
- After the addition is complete, continue to stir the mixture at  $0-5^\circ\text{C}$  for an additional 30-60 minutes to ensure complete diazotization. The resulting diazonium salt solution is typically used immediately in the next step.

## Azo Coupling Reaction

Objective: To couple the diazonium salt with 1-(Ethyl(m-tolyl)amino)propane-1,2-diol to form **Disperse Blue 102**.

Materials:

- Diazonium salt solution from the previous step
- 1-(Ethyl(m-tolyl)amino)propane-1,2-diol
- Methanol or another suitable solvent
- Sodium Acetate or another suitable buffer
- Ice
- Deionized Water

Procedure:

- In a separate reaction vessel, dissolve 1-(Ethyl(m-tolyl)amino)propane-1,2-diol in a suitable solvent such as methanol.
- Cool the solution of the coupling component to 0-5°C using an ice bath.
- Slowly add the previously prepared cold diazonium salt solution to the solution of the coupling component over 2-3 hours. Maintain the temperature of the reaction mixture at 0-10°C.
- During the addition, maintain the pH of the reaction mixture within a weakly acidic range (pH 4-6) by the controlled addition of a buffer solution, such as aqueous sodium acetate.
- After the addition is complete, allow the reaction mixture to stir for an additional 2-4 hours at a temperature of 10-15°C to ensure the coupling reaction goes to completion. The formation of the dye will be indicated by a deep blue color.

## Isolation and Purification of Disperse Blue 102

Objective: To isolate and purify the synthesized **Disperse Blue 102**.

Materials:

- Crude dye slurry from the coupling reaction
- Deionized Water
- Filter press or other suitable filtration equipment

Procedure:

- The crude dye slurry from the coupling reaction is filtered to separate the solid dye from the reaction medium.
- The filter cake is washed thoroughly with deionized water to remove any unreacted starting materials, salts, and other water-soluble impurities. Washing is continued until the filtrate is colorless and has a neutral pH.
- The washed filter cake is then dried in a suitable dryer, such as a spray dryer or a tray dryer, at a controlled temperature to obtain the crude **Disperse Blue 102** powder.

## Data Presentation

The following tables summarize the key quantitative parameters for the synthesis of **Disperse Blue 102**.

Table 1: Reactant and Reagent Quantities (Illustrative)

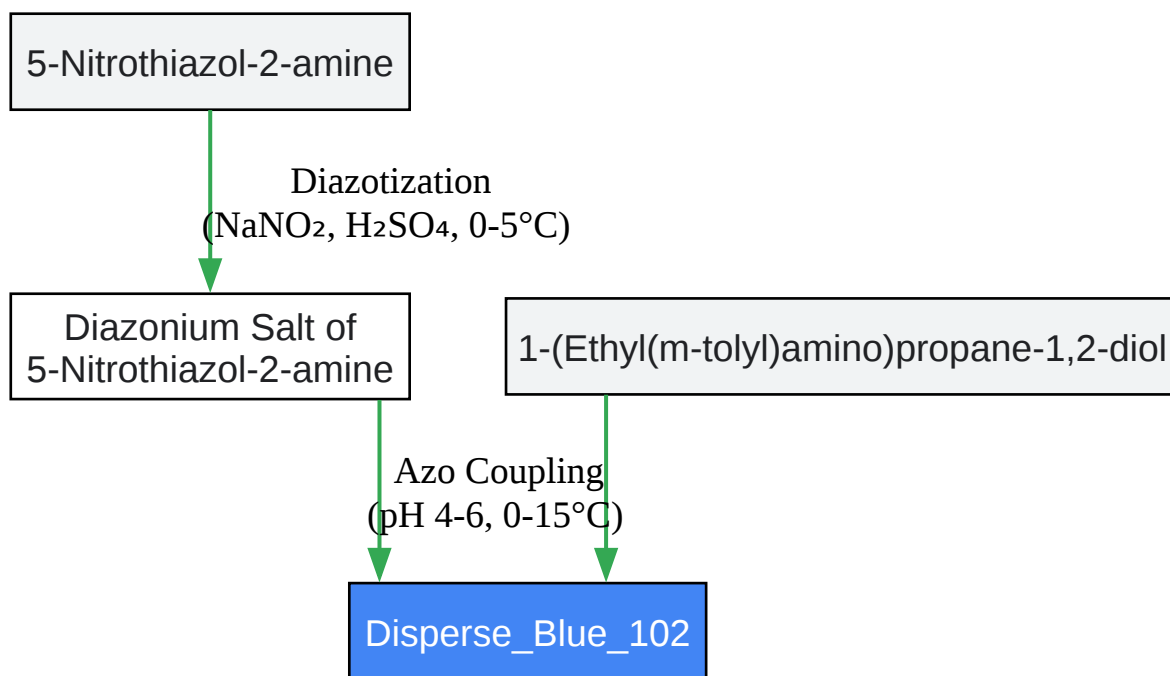
| Component                               | Molecular Weight (g/mol ) | Molar Ratio | Illustrative Mass (g) |
|---|---------------------------|-------------|-----------------------|
| 5-Nitrothiazol-2-amine                  | 145.14                    | 1.0         | 14.5                  |
| 1-(Ethyl(m-tolyl)amino)propane-1,2-diol | 209.28                    | 1.0         | 20.9                  |
| Sodium Nitrite                          | 69.00                     | 1.05        | 7.2                   |
| Sulfuric Acid (98%)                     | 98.08                     | Excess      | As required           |

Table 2: Reaction Conditions

| Parameter   | Diazotization   | Azo Coupling        |
|-------------|-----------------|---------------------|
| Temperature | 0-5°C           | 0-15°C              |
| Duration    | 1.5 - 3 hours   | 4 - 7 hours         |
| pH          | Strongly Acidic | Weakly Acidic (4-6) |

## Diagrams

### Synthesis Pathway of Disperse Blue 102



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Caption: Synthesis pathway of **Disperse Blue 102**.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. DISPERSE BLUE 102 CAS#: 12222-97-8 [m.chemicalbook.com]
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